

CCT070535 supplier and purchasing information

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Compound of Interest

Compound Name: CCT070535

Cat. No.: B15543665

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CCT070535: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **CCT070535**, a small molecule inhibitor of the Wnt/ β -catenin signaling pathway. This document details its mechanism of action, provides supplier and purchasing information, summarizes key quantitative data, and offers detailed experimental protocols for its use in research settings.

Introduction and Mechanism of Action

CCT070535 is a chemical probe that selectively inhibits the Wnt/ β -catenin signaling pathway by blocking TCF-dependent transcription. The canonical Wnt signaling cascade is crucial in embryonic development and adult tissue homeostasis, and its aberrant activation is a hallmark of various cancers.

In a quiescent state, the "destruction complex" (composed of Axin, APC, GSK-3 β , and CK1 α) phosphorylates β -catenin, targeting it for ubiquitination and subsequent proteasomal degradation. Upon Wnt ligand binding to the Frizzled (FZD) receptor and LRP5/6 co-receptor, the destruction complex is inhibited. This leads to the accumulation of β -catenin in the cytoplasm and its translocation to the nucleus. In the nucleus, β -catenin binds to T-cell

factor/lymphoid enhancer-binding factor (TCF/LEF) transcription factors, driving the expression of Wnt target genes, such as c-myc and cyclin D1, which promote cell proliferation.

CCT070535 exerts its inhibitory effect at the level of the β -catenin/TCF transcriptional complex, preventing the expression of these target genes and thereby inhibiting the proliferation of cancer cells with constitutively active Wnt signaling.

Supplier and Purchasing Information

CCT070535 is available from several chemical suppliers catering to the research community. Researchers should always request a certificate of analysis to ensure the purity and identity of the compound.

Supplier	Catalog Number
MedChemExpress	HY-164467
Selleck Chemicals	S7783
Cayman Chemical	10010204
ApexBio	A8647
Tocris Bioscience	4586

Chemical and Physical Properties

A summary of the key chemical and physical properties of **CCT070535** is provided below. This information is essential for proper handling, storage, and preparation of stock solutions.

Property	Value
CAS Number	485319-41-3
Molecular Formula	C ₂₂ H ₂₂ N ₄ O ₂
Molecular Weight	374.44 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability. Stock solutions in DMSO can be stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

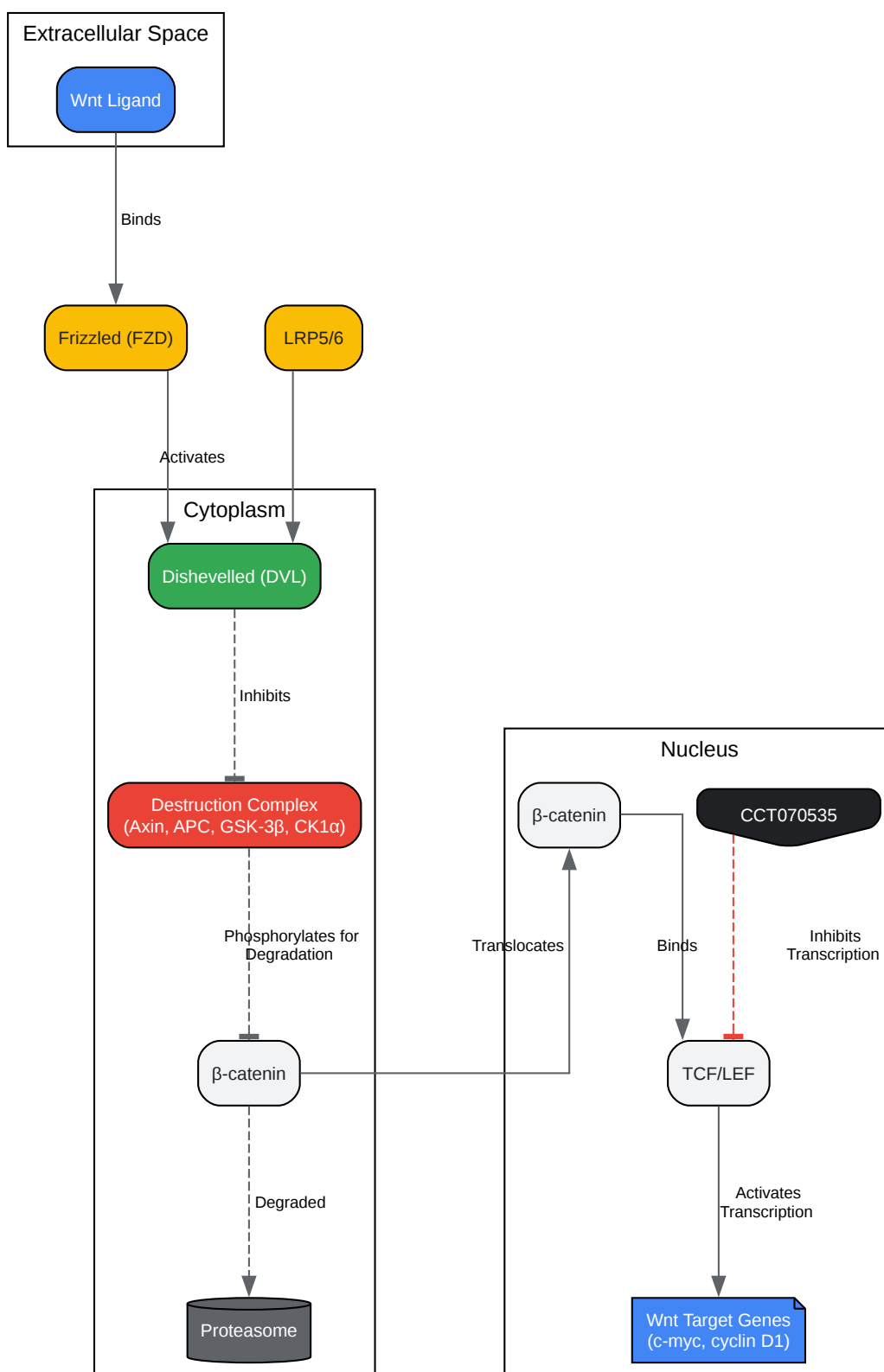
Quantitative Data: In Vitro Efficacy

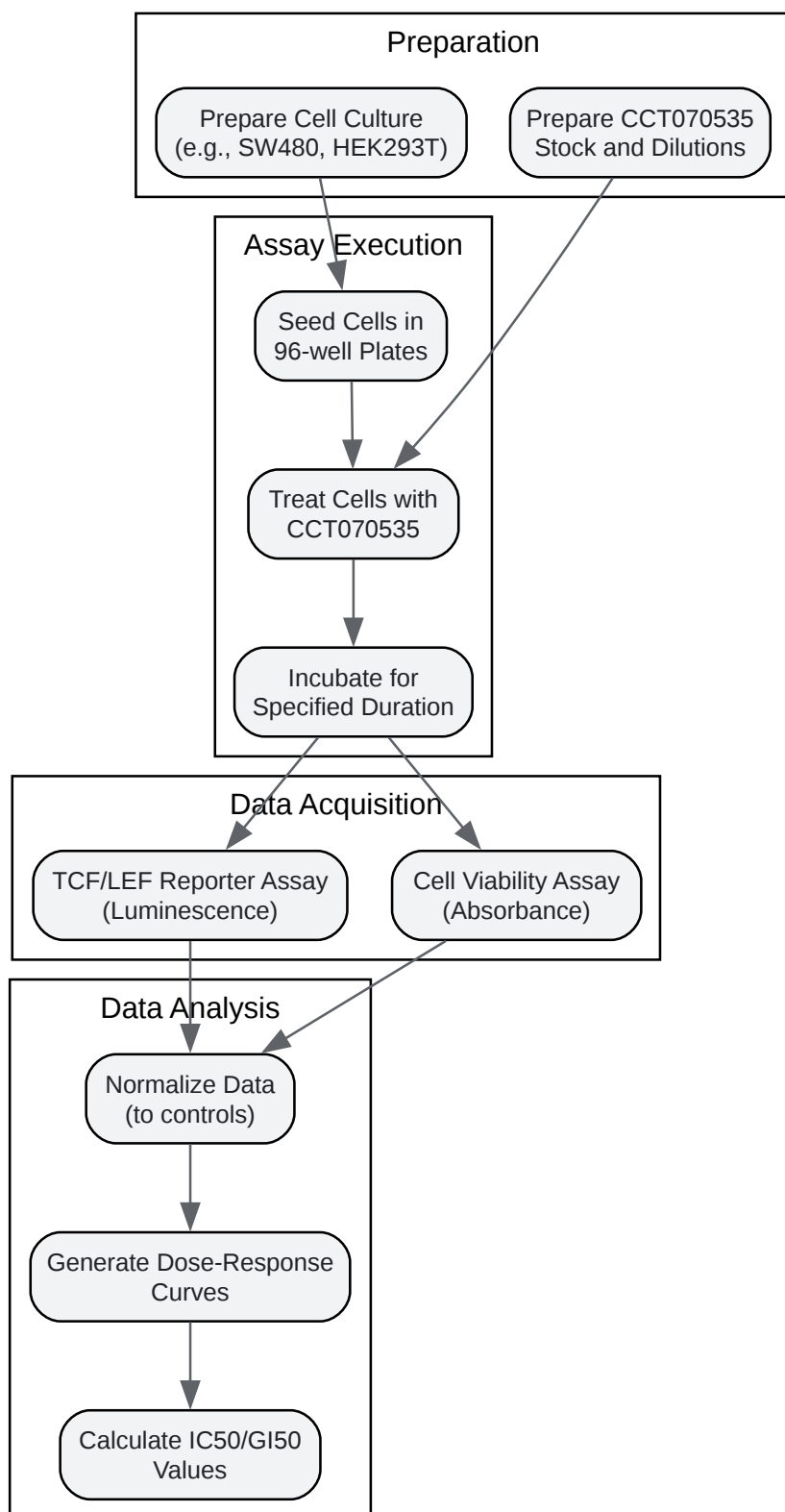
CCT070535 has demonstrated growth inhibitory activity in various cancer cell lines, particularly those with mutations leading to constitutive activation of the Wnt/ β -catenin pathway. The half-maximal growth inhibition (GI50) values are summarized below.[\[1\]](#)

Cell Line	Cancer Type	Mutation Status	GI50 (μ M) [1]
HT29	Colorectal Carcinoma	APC mutant	17.6 [1]
HCT116	Colorectal Carcinoma	β -catenin mutant	11.1 [1]
SW480	Colorectal Carcinoma	APC mutant	11.8 [1]
SNU475	Hepatocellular Carcinoma	Axin mutant	13.4 [1]

Signaling Pathway and Mechanism of Inhibition

The following diagram illustrates the canonical Wnt/ β -catenin signaling pathway and the point of intervention for **CCT070535**.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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